

handling and storage guidelines for zinc valerate

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Compound of Interest

Compound Name: Zinc valerate

Cat. No.: B3059542

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Application Notes and Protocols: Zinc Valerate

For Researchers, Scientists, and Drug Development Professionals

These notes provide comprehensive guidelines for the safe handling, storage, and use of **zinc valerate** in a laboratory setting. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound for research and development purposes.

Physicochemical Properties

Zinc valerate is a compound that requires careful handling due to its chemical properties and potential hazards. Its physical form can vary, having been described as both lustrous scales or a powder that gradually decomposes in air, and as a colorless liquid.^[1]

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₈ O ₄ Zn	[2]
Molecular Weight	267.64 g/mol	[2]
Appearance	Lustrous scales or powder(s); odorous	[1]
Solubility	Freely soluble in alcohol and ether. Slightly soluble in carbon tetrachloride. Water solubility: 2.4 x 10 ⁴ mg/L at 25°C.	[1]
Stability	Stable under normal temperatures and pressures. Gradually decomposes in air.	[1][2]

Health and Safety Information

Zinc valerate is classified as an irritant and can be harmful if not handled properly.[2] The toxicological properties have not been thoroughly investigated, warranting a cautious approach.
[2]

Hazard	Description	Precautionary Statements
Acute Toxicity	Harmful if swallowed, in contact with skin, or if inhaled. [2]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P312: IF SWALLOWED: call a POISON CENTER or doctor/physician IF you feel unwell. P302+P352: IF ON SKIN: wash with plenty of soap and water. P304+P340: IF INHALED: Remove victim to fresh air and Keep at rest in a position comfortable for breathing.[2]
Skin Irritation	Causes skin irritation.[2]	P332+P313: IF SKIN irritation occurs: Get medical advice/attention.[2]
Eye Irritation	Causes serious eye irritation. [2]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
Respiratory Irritation	May cause respiratory irritation.[2]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]

Handling and Storage Guidelines

Proper handling and storage are essential to maintain the stability of **zinc valerate** and to protect laboratory personnel.

Guideline	Specification
Handling	Use in a well-ventilated area or under a chemical fume hood.[2] Avoid breathing dust, vapor, mist, or gas.[2] Avoid contact with skin and eyes.[2] Open and handle container with care.[2] Keep away from ignition sources.[2]
Storage	Store in a tightly closed container.[2] Store in a dry, well-ventilated place.[2] Recommended storage temperature: 15 to 30 °C.[2]
Incompatible Materials	Keep away from incompatible materials to avoid hazardous reactions.[2] Conditions to avoid include heat, flames, sparks, and other ignition sources.[2]

Experimental Protocol: Preparation of a Zinc Valerate Solution

This protocol outlines a standard procedure for preparing a solution of **zinc valerate** for experimental use. All steps should be performed in accordance with institutional safety policies.

4.1. Materials

- **Zinc Valerate**
- Appropriate solvent (e.g., ethanol, deionized water)
- Volumetric flask
- Magnetic stirrer and stir bar
- Spatula
- Weighing paper/boat
- Analytical balance

4.2. Personal Protective Equipment (PPE)

- Safety goggles or face shield
- Impervious gloves
- Lab coat
- Closed-toe shoes

4.3. Procedure

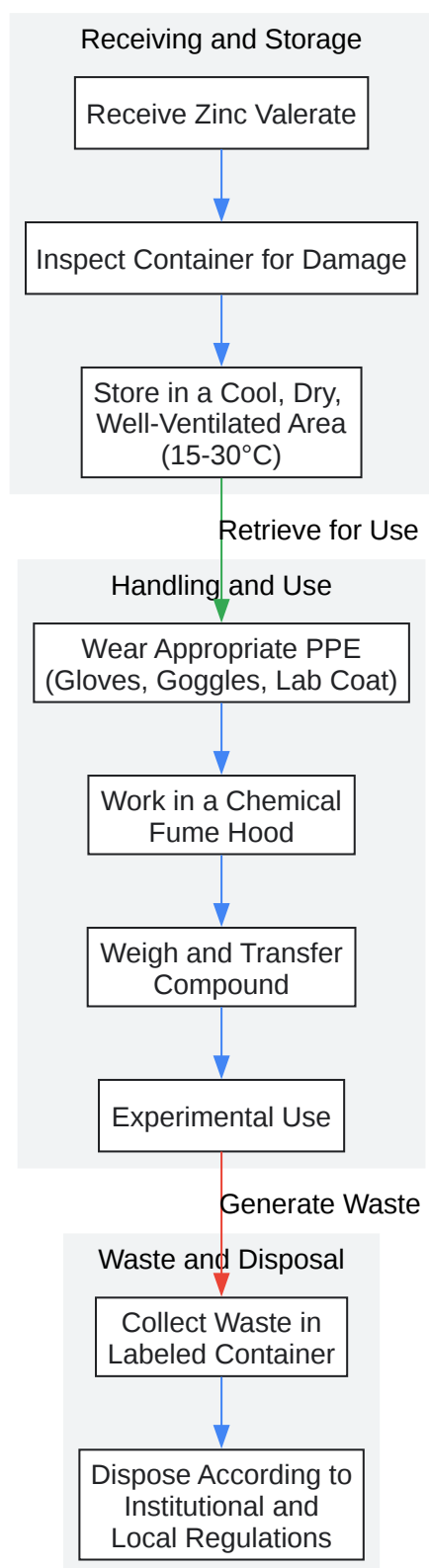
- Preparation: Ensure the work area, typically a chemical fume hood, is clean and uncluttered. Assemble all necessary materials and equipment.
- Weighing: Tare the analytical balance with a clean weighing paper or boat. Carefully weigh the desired amount of **zinc valerate**.
- Dissolution:
 - Place a magnetic stir bar in the volumetric flask.
 - Using a funnel, carefully transfer the weighed **zinc valerate** into the volumetric flask.
 - Add a portion of the chosen solvent to the flask, approximately half of the final desired volume.
 - Place the flask on the magnetic stirrer and begin stirring until the **zinc valerate** is fully dissolved.
- Final Volume Adjustment: Once dissolved, add the solvent to the calibration mark of the volumetric flask.
- Mixing: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Labeling: Clearly label the flask with the compound name, concentration, solvent, and date of preparation.

- Storage: Store the prepared solution in a tightly sealed container under the recommended storage conditions.

Workflow and Safety Diagrams

5.1. Safe Handling and Storage Workflow

The following diagram illustrates the key steps for the safe handling and storage of **zinc valerate**.

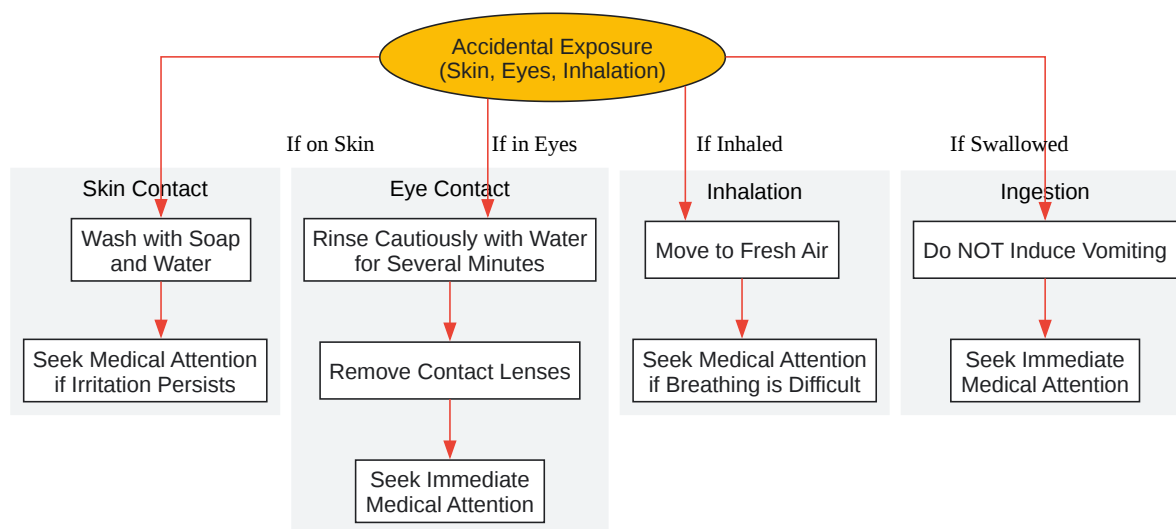


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Safe Handling and Storage Workflow for **Zinc Valerate**.

5.2. Emergency Response Signaling Pathway

This diagram outlines the immediate actions to be taken in case of accidental exposure to **zinc valerate**.



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